Safety and Handling of Boc-Met-OSu: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Boc-Met-OSu*
CAS No.:	*3845-64-5*
Cat. No.:	*B558260*

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An In-depth Guide for Scientists and Drug Development Professionals on the Safe Handling, Storage, and Application of N-α-Boc-L-methionine N-hydroxysuccinimide ester.

This technical guide provides comprehensive safety and handling information for **Boc-Met-OSu** (N-α-tert-butyloxycarbonyl-L-methionine N-hydroxysuccinimide ester), a crucial reagent in peptide synthesis and bioconjugation. Adherence to these guidelines is paramount for ensuring laboratory safety and maintaining the integrity of experimental results. This document details the material's properties, potential hazards, proper handling procedures, and emergency measures, and includes a representative experimental protocol for its use in peptide coupling reactions.

Chemical and Physical Properties

Boc-Met-OSu is a white to off-white solid.[1][2] It is a derivative of the amino acid L-methionine, where the alpha-amino group is protected by a tert-butyloxycarbonyl (Boc) group, and the carboxyl group is activated as an N-hydroxysuccinimide (OSu) ester. This dual functionality makes it an efficient building block for the incorporation of methionine into peptide chains.

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Property	Value	References
CAS Number	3845-64-5	[1][2]
Molecular Formula	$C_{14}H_{22}N_2O_6S$	[1][2]
Molecular Weight	346.40 g/mol	[1][2]
Melting Point	120-128 °C	[2]
Appearance	Solid	[2]
Storage Temperature	-20°C	[2]
Solubility	Soluble in organic solvents such as Dioxane, Dimethylformamide (DMF), and Dichloromethane (DCM).	[2]

Safety Precautions and Hazard Identification (MSDS Summary)

While a specific, comprehensive Material Safety Data Sheet (MSDS) for **Boc-Met-OSu** is not readily available from a single source, the following information has been compiled from supplier data and safety information for structurally similar compounds. It is imperative to handle this reagent with care in a well-ventilated laboratory setting.

Hazard Identification: Based on data for similar compounds, **Boc-Met-OSu** should be considered a hazardous substance.[3] The primary hazards are associated with potential irritation to the skin, eyes, and respiratory tract. Ingestion may be harmful.[3]

Hazard Category	Description
Acute Toxicity, Oral	May be harmful if swallowed.
Skin Corrosion/Irritation	May cause skin irritation.
Eye Damage/Irritation	May cause serious eye irritation.
Respiratory Sensitization	May cause respiratory tract irritation.

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Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or face shield.[2]
- Hand Protection: Compatible chemical-resistant gloves (e.g., Nitrile rubber).[2]
- Respiratory Protection: Use a NIOSH-approved N95 (US) or equivalent dust mask.[2]
- Skin and Body Protection: Laboratory coat.

Storage and Handling:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4]
- Recommended storage temperature is -20°C.[2]
- Keep away from moisture and strong oxidizing agents.[4]
- The material is classified under Storage Class 11 (Combustible Solids).[2]

First-Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.

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- Skin Contact: Immediately wash the affected area with soap and plenty of water.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Experimental Protocols: Peptide Coupling

Boc-Met-OSu is primarily used for the incorporation of a Boc-protected methionine residue into a peptide chain during solid-phase or solution-phase peptide synthesis. The activated OSu ester reacts efficiently with the free amino group of another amino acid or a peptide.

General Protocol for Solid-Phase Peptide Synthesis (SPPS) Coupling

This protocol describes a general procedure for coupling **Boc-Met-OSu** to a resin-bound peptide with a free N-terminal amine.

Materials:

- Resin-bound peptide with a free N-terminal amine
- **Boc-Met-OSu**
- N,N-Dimethylformamide (DMF)
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM)
- 20% Piperidine in DMF (for Fmoc deprotection if applicable)
- Kaiser test reagents

Procedure:

- Resin Swelling: Swell the resin-bound peptide in DMF for 30-60 minutes.

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- Deprotection (if necessary): If the N-terminus is protected (e.g., with Fmoc), deprotect it using 20% piperidine in DMF. Wash the resin thoroughly with DMF and DCM.
- Coupling Reaction:
  - Dissolve **Boc-Met-OSu** (1.5 - 2.0 equivalents relative to the resin substitution) in DMF.
  - Add DIPEA (1.5 - 2.0 equivalents) to the dissolved **Boc-Met-OSu**.
  - Add the activation solution to the deprotected resin.
- Reaction Monitoring: Agitate the mixture at room temperature for 2-4 hours. Monitor the completion of the reaction using a qualitative test such as the Kaiser test.[5]
- Washing: Once the reaction is complete (negative Kaiser test), wash the resin thoroughly with DMF and DCM to remove any unreacted reagents and byproducts.
- Chain Elongation: The resin is now ready for the next deprotection and coupling cycle.



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Fig 1. Experimental workflow for SPPS coupling of **Boc-Met-OSu**.

Spill and Disposal Management

Spill Management:

In case of a spill, avoid generating dust. Wear appropriate PPE, including a dust mask. Gently sweep the solid material into a designated hazardous waste container. Do not use water to clean up spills of the solid material as it is moisture-sensitive.

Disposal:

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All waste containing **Boc-Met-OSu**, including empty containers and contaminated materials, must be disposed of as hazardous chemical waste. Contact your institution's Environmental Health and Safety (EHS) office for proper disposal procedures. Do not dispose of down the drain or in regular trash.



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Fig 2. Workflow for the safe disposal of **Boc-Met-OSu** waste.

Conclusion

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Boc-Met-OSu is a valuable reagent for peptide synthesis, but its safe handling is crucial for protecting researchers and ensuring the reliability of experimental outcomes. This guide provides a comprehensive overview of the necessary safety precautions, handling procedures, and a representative experimental protocol. Researchers should always consult the most recent safety information from their chemical supplier and adhere to their institution's safety guidelines when working with this and any other chemical reagent.

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References

- 1. Boc-Met-OSu 3845-64-5 [sigmaaldrich.com]
- 2. Boc-Met-OSu | Sigma-Aldrich [sigmaaldrich.com]
- 3. peptide.com [peptide.com]
- 4. bocsci.com [bocsci.com]
- 5. benchchem.com [benchchem.com]
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